

A Comprehensive Technical Guide to 2-Bromo-4-methoxynicotinaldehyde: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 2-Bromo-4-methoxynicotinaldehyde

Cat. No.: B7967065

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **2-Bromo-4-methoxynicotinaldehyde**, a substituted pyridine derivative of interest in medicinal chemistry and synthetic organic chemistry. Due to the limited availability of direct experimental data for this specific compound, this guide leverages information on closely related analogues to provide insights into its synthesis, characterization, and potential applications.

Chemical Identity and Properties

2-Bromo-4-methoxynicotinaldehyde is a halogenated and methoxy-substituted pyridinecarbaldehyde. Its structure combines the reactivity of an aldehyde with the electronic properties of a bromo- and methoxy-substituted pyridine ring, making it a potentially valuable building block in the synthesis of more complex molecules.

Table 1: Chemical Identifiers and Predicted Properties

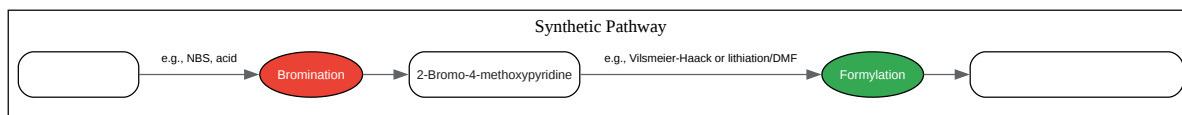
Identifier	Value	Reference
SMILES	<chem>O=CC=1C(Br)=NC=CC1OC</chem>	[1]
InChIKey	DAYRBUYSQXDFQH-UHFFFAOYSA-N	[2]
Molecular Formula	C ₇ H ₆ BrNO ₂	[1]
Molecular Weight	216.03 g/mol	[1]
Predicted XlogP	1.3	[2]
Predicted TPSA	39.19 Å ²	[1]
Predicted H-Bond Acceptors	3	[1]
Predicted H-Bond Donors	0	[1]
Predicted Rotatable Bonds	2	[1]

Synthetic Approaches

While a specific, peer-reviewed synthesis protocol for **2-Bromo-4-methoxynicotinaldehyde** is not readily available in the current literature, its synthesis can be logically approached based on established methods for related substituted pyridines and benzaldehydes. A plausible synthetic route would likely involve the introduction of the bromo and aldehyde functionalities onto a pre-existing 4-methoxypyridine core.

Conceptual Synthetic Workflow

A potential synthetic strategy could involve the bromination of a suitable 4-methoxypyridine precursor, followed by formylation. The precise order of these steps would be critical to manage regioselectivity and functional group compatibility.



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Caption: A conceptual workflow for the synthesis of **2-Bromo-4-methoxynicotinaldehyde**.

Detailed Methodological Considerations

- **Bromination of 4-Methoxypyridine:** The introduction of a bromine atom at the 2-position of 4-methoxypyridine is a key step. This could potentially be achieved using N-bromosuccinimide (NBS) in the presence of an acid catalyst. The methoxy group at the 4-position is an ortho-para director, and while the pyridine nitrogen deactivates the ring, the 2- and 6-positions are still susceptible to electrophilic attack.
- **Formylation of 2-Bromo-4-methoxypyridine:** Following bromination, the aldehyde group can be introduced at the 3-position. A common method for the formylation of aromatic and heteroaromatic compounds is the Vilsmeier-Haack reaction, which uses a mixture of phosphorus oxychloride and dimethylformamide (DMF). Alternatively, a metal-halogen exchange reaction on 2-bromo-4-methoxypyridine using an organolithium reagent at low temperature, followed by quenching with DMF, could also yield the desired aldehyde. This latter approach is often used for the formylation of bromo-aromatic compounds.[3]

Spectroscopic Characterization (Predicted and Analog-Based)

Direct experimental spectroscopic data for **2-Bromo-4-methoxynicotinaldehyde** is not currently available in published literature. However, we can predict the expected spectral features based on its structure and by comparison with similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR: The proton NMR spectrum is expected to show distinct signals for the two aromatic protons on the pyridine ring, the aldehyde proton, and the methoxy group protons. The aromatic protons will likely appear as doublets due to coupling with each other. The aldehyde proton will be a singlet in the downfield region (around 9-10 ppm). The methoxy protons will appear as a singlet around 3-4 ppm.

^{13}C NMR: The carbon NMR spectrum will show seven distinct signals corresponding to the seven carbon atoms in the molecule. The aldehyde carbonyl carbon will be the most downfield signal (around 190 ppm). The carbon attached to the bromine will be significantly shifted, and the remaining aromatic carbons will appear in the typical aromatic region.

Infrared (IR) Spectroscopy

The IR spectrum will be characterized by a strong absorption band for the aldehyde carbonyl (C=O) stretching vibration, typically in the range of $1680\text{--}1710\text{ cm}^{-1}$. Other characteristic peaks will include C-H stretching vibrations for the aromatic and aldehyde protons, C-O stretching for the methoxy group, and C-Br stretching. The study of similar molecules like 2-bromo-4-chlorobenzaldehyde can provide a reference for the expected vibrational modes.[\[4\]](#)[\[5\]](#)

Mass Spectrometry (MS)

Mass spectrometry would confirm the molecular weight of the compound. The high-resolution mass spectrum should show the characteristic isotopic pattern for a molecule containing one bromine atom (^{79}Br and ^{81}Br in approximately a 1:1 ratio). Predicted mass-to-charge ratios for various adducts can be calculated to aid in identification.[\[2\]](#)

Table 2: Predicted Mass Spectrometry Data

Adduct	Predicted m/z
$[\text{M}+\text{H}]^+$	215.9655
$[\text{M}+\text{Na}]^+$	237.9474
$[\text{M}-\text{H}]^-$	213.9509

Potential Applications in Research and Drug Development

While specific applications of **2-Bromo-4-methoxynicotinaldehyde** are not yet documented, its structural motifs suggest its potential as a valuable intermediate in medicinal chemistry.

- **Scaffold for Bioactive Molecules:** The substituted pyridine core is a common feature in many pharmaceuticals. The presence of the bromo, methoxy, and aldehyde groups provides multiple points for further chemical modification, allowing for the synthesis of a diverse library of compounds for biological screening.
- **Precursor for Enzyme Inhibitors:** Halogenated aromatic aldehydes and related structures have been explored as intermediates in the synthesis of various enzyme inhibitors. For instance, related bromo-acetophenones have been used to synthesize inhibitors of protein tyrosine phosphatases (PTPs), which are implicated in various diseases.
- **Building Block for Heterocyclic Synthesis:** The aldehyde functionality is a versatile handle for constructing more complex heterocyclic systems through reactions like condensations and multicomponent reactions. This could be leveraged to create novel scaffolds for drug discovery. For instance, similar bromo-acetophenones are used in the synthesis of thiazole derivatives.

Safety and Handling

No specific safety data sheet (SDS) is available for **2-Bromo-4-methoxynicotinaldehyde**. However, based on the data for structurally similar compounds like other bromo- and methoxy-substituted aldehydes, the following precautions should be taken:

- **General Handling:** Handle in a well-ventilated area, preferably in a fume hood. Avoid breathing dust, fumes, gas, mist, vapors, or spray.^{[6][7]}
- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, gloves, and eye/face protection.^[8]
- **First Aid:** In case of contact with eyes, rinse cautiously with water for several minutes. If on skin, wash with plenty of soap and water. If inhaled, move the person to fresh air. If

swallowed, call a poison center or doctor.[7][9]

- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.[6]

Conclusion

2-Bromo-4-methoxynicotinaldehyde is a chemical entity with significant potential as a building block in synthetic and medicinal chemistry. While direct experimental data is currently sparse, this guide provides a comprehensive overview based on its chemical structure and data from analogous compounds. Further research into the synthesis, characterization, and applications of this compound is warranted to fully explore its utility in the development of novel molecules and therapeutic agents.

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